

An In-depth Technical Guide to a Key Fluorinated Pyrimidine Intermediate

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Compound of Interest

Compound Name: 4,6-Dichloro-5-fluoro-2-(m-tolyl)pyrimidine

Cat. No.: B12085576

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A Note on the Target Compound: Initial searches for "2-(m-tolyl)-4,6-dichloro-5-fluoropyrimidine" did not yield a specific CAS number, suggesting it may be a novel or less-documented compound. This guide will therefore focus on a closely related and highly relevant precursor, 4,6-Dichloro-5-fluoropyrimidine, CAS Number: 213265-83-9. This versatile building block is crucial in the synthesis of a wide array of biologically active molecules and serves as an excellent proxy for understanding the chemistry of complex pyrimidines.

Technical Guide: 4,6-Dichloro-5-fluoropyrimidine

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a comprehensive overview of 4,6-Dichloro-5-fluoropyrimidine, including its synthesis, properties, and applications, with a particular emphasis on its role as a pivotal intermediate in medicinal chemistry.

Introduction and Strategic Importance

4,6-Dichloro-5-fluoropyrimidine is a heterocyclic organic compound featuring a pyrimidine ring substituted with two chlorine atoms and one fluorine atom.^[1] This trifunctionalized scaffold is of

significant interest in drug discovery and fine chemical synthesis due to the distinct reactivity of its substituent groups. The pyrimidine core is a common motif in a vast number of therapeutic agents, and the strategic placement of halogen atoms allows for selective modification and the introduction of diverse functionalities.^[2]^[3]

The presence of a fluorine atom at the 5-position is particularly noteworthy. Fluorine's unique properties, such as its small size, high electronegativity, and ability to form strong bonds with carbon, can significantly modulate the pharmacokinetic and pharmacodynamic properties of a drug molecule. These modulations can include enhanced metabolic stability, increased binding affinity, and improved membrane permeability.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of 4,6-Dichloro-5-fluoropyrimidine is essential for its effective use in synthesis and for ensuring safe handling.

Property	Value	Source
CAS Number	213265-83-9	^[4]
Molecular Formula	C ₄ HCl ₂ FN ₂	^[4]
Molecular Weight	166.97 g/mol	^[4]
Appearance	White to off-white solid or liquid	^[1]
Purity	≥97%	
InChI Key	DGMIGAHDJPJOPN-UHFFFAOYSA-N	^[4]
SMILES	<chem>C1=NC(=C(C(=N1)Cl)F)Cl</chem>	^[4]
Storage Temperature	Controlled room temperature or refrigerated	

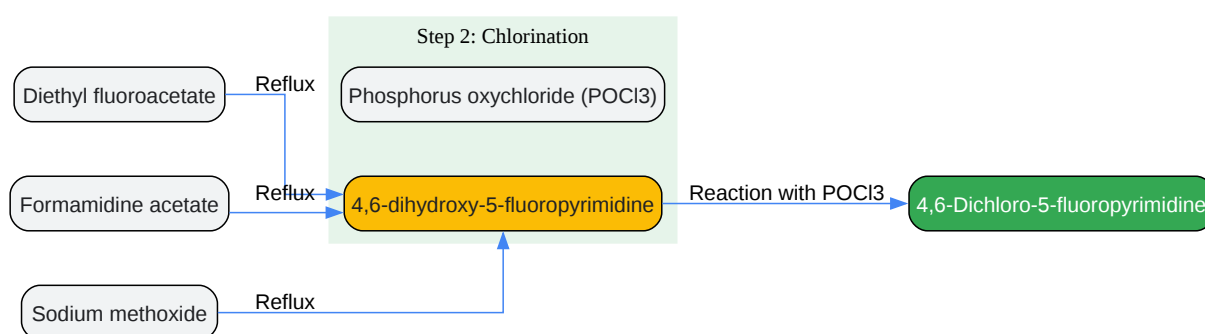
Synthesis and Mechanistic Insights

The synthesis of 4,6-Dichloro-5-fluoropyrimidine is a critical process for its application in further chemical transformations. A common and scalable method involves the chlorination of a

dihydroxy-fluoropyrimidine precursor.

Synthetic Pathway Overview

A prevalent synthetic route begins with the condensation of diethyl fluoroacetate and formamidine acetate in the presence of a base like sodium methoxide to form 4,6-dihydroxy-5-fluoropyrimidine. This intermediate is then subjected to chlorination to yield the final product.^[5]



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Caption: Synthetic pathway for 4,6-Dichloro-5-fluoropyrimidine.

Detailed Experimental Protocol

The following is a representative protocol for the synthesis of 4,6-Dichloro-5-fluoropyrimidine.

Step 1: Synthesis of 4,6-dihydroxy-5-fluoropyrimidine^[5]

- To a reaction flask containing methanol, add sodium methoxide and formamidine acetate.
- Heat the mixture to reflux.
- Add diethyl fluoroacetate dropwise to the refluxing mixture over approximately one hour.
- Maintain the reaction at reflux for an additional 8 hours to ensure complete condensation.

- After cooling, the resulting intermediate, 4,6-dihydroxy-5-fluoropyrimidine, can be isolated.

Step 2: Chlorination to 4,6-Dichloro-5-fluoropyrimidine[6]

- The crude 4,6-dihydroxy-5-fluoropyrimidine is mixed with a chlorinating agent, most commonly phosphorus oxychloride (POCl_3).
- A tertiary amine catalyst may be added to facilitate the reaction.[5]
- The mixture is heated, typically to the reflux temperature of phosphorus oxychloride.
- The reaction progress is monitored by a suitable analytical technique (e.g., TLC, GC-MS).
- Upon completion, the excess phosphorus oxychloride is removed by distillation.
- The final product, 4,6-dichloro-5-fluoropyrimidine, is then purified, often through vacuum distillation.

Causality in Experimental Choices:

- Choice of Base: Sodium methoxide is a strong, non-nucleophilic base that effectively deprotonates the starting materials to facilitate the condensation reaction.
- Chlorinating Agent: Phosphorus oxychloride is a powerful and cost-effective chlorinating agent for converting hydroxyl groups on heterocyclic rings to chlorides.
- Catalyst: The use of a tertiary amine in the chlorination step can accelerate the reaction rate.
- Purification: Vacuum distillation is employed for purification due to the relatively high boiling point of the product and to prevent thermal decomposition.

Applications in Drug Discovery and Development

The strategic placement of two reactive chlorine atoms and a fluorine atom makes 4,6-dichloro-5-fluoropyrimidine a valuable building block in medicinal chemistry. The chlorine atoms can be selectively displaced by various nucleophiles, allowing for the introduction of a wide range of substituents.

This compound serves as a key intermediate in the synthesis of various pharmaceuticals, particularly in the development of anticancer agents.[7] The pyrimidine scaffold is a well-established pharmacophore in oncology, and the ability to readily modify the 4- and 6-positions allows for the fine-tuning of a molecule's biological activity.

The demand for 4,6-dichloro-5-fluoropyrimidine is growing, with significant use in the synthesis of herbicides and other agrochemicals as well.[5]

Safety, Handling, and Storage

As a halogenated and reactive compound, 4,6-dichloro-5-fluoropyrimidine must be handled with appropriate safety precautions.

- **Hazards:** This compound is harmful if swallowed and can cause severe skin burns and eye damage.[4][8][9] In case of fire, thermal decomposition can release irritating and toxic gases such as carbon monoxide, nitrogen oxides, hydrogen fluoride, and hydrogen chloride gas.[8][9]
- **Personal Protective Equipment (PPE):** Always handle this chemical in a well-ventilated area, preferably under a chemical fume hood.[8][9] Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.[9]
- **First Aid:**
 - **Skin Contact:** Immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[9]
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9]
 - **Inhalation:** Move the person to fresh air and keep them comfortable for breathing.[8]
 - **Ingestion:** Rinse the mouth. Do NOT induce vomiting. Seek immediate medical attention.[9]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][9] It is recommended to store it in a corrosives area and under an inert atmosphere as it may be air-sensitive.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

Conclusion

4,6-Dichloro-5-fluoropyrimidine is a fundamentally important building block in modern organic synthesis, particularly for the development of new pharmaceuticals and agrochemicals. Its unique substitution pattern provides a versatile platform for the creation of complex molecular architectures. A thorough understanding of its synthesis, properties, and safe handling is paramount for researchers and scientists working in these fields.

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